

Comparative fastness properties of Disperse Orange 30 and reactive dyes

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Compound of Interest

Compound Name: Disperse Orange 30

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A Comparative Analysis of the Fastness Properties of **Disperse Orange 30** and Reactive Dyes

This guide provides a detailed comparison of the fastness properties of C.I. **Disperse Orange 30** and the general class of reactive dyes, tailored for researchers, scientists, and professionals in textile chemistry and material science. The following sections present quantitative fastness data, detailed experimental protocols for assessing performance, and a visual representation of the testing workflow.

Overview of Dye Classes

Disperse Dyes, such as **Disperse Orange 30**, are non-ionic, sparingly water-soluble colorants primarily used for dyeing hydrophobic synthetic fibers like polyester, nylon, and acetate.[1] The dyeing mechanism involves the dispersion of fine dye particles that penetrate and become physically trapped within the amorphous regions of the polymer fibers at high temperatures.[1]

Reactive Dyes are anionic, water-soluble dyes that form a strong, permanent covalent bond with the fibers.[2] They are the most widely used dyes for cellulosic fibers such as cotton, viscose, and linen due to their excellent wash fastness and bright shades.[2][3]

Comparative Fastness Properties

The fastness of a dye refers to the resistance of the color to fading or running under various conditions. The following table summarizes the typical fastness ratings for **Disperse Orange**

30 and reactive dyes. The ratings are based on a scale of 1 to 5 (or 1 to 8 for light fastness), where a higher number indicates better fastness.

Fastness Property	Disperse Orange 30	Reactive Dyes (on Cotton)	Test Method References
Light Fastness	6 - 7	4 - 6	AATCC 16.3, ISO 105-B02
Wash Fastness	4 - 5	4 - 5	AATCC 61, ISO 105-C06
Crocking (Rubbing) - Dry	4 - 5	4 - 5	AATCC 8, ISO 105-X12
Crocking (Rubbing) - Wet	3 - 4	3 - 4	AATCC 8, ISO 105-X12
Sublimation Fastness	4 - 5	Not Applicable	AATCC 117, ISO 105-P01

Note: Fastness ratings for reactive dyes can vary depending on the specific dye chemistry, shade depth, and application process.

Experimental Protocols

The following are detailed methodologies for the key fastness tests cited in this guide.

Light Fastness (AATCC Test Method 16.3 / ISO 105-B02)

This test determines the resistance of a textile to the fading effect of light.

- Apparatus: A xenon-arc lamp fading apparatus, which simulates natural sunlight.[\[4\]](#)[\[5\]](#)
- Procedure:
 - A specimen of the dyed textile is placed in the xenon-arc apparatus.[\[4\]](#)
 - A portion of the specimen is covered with an opaque mask.

- The specimen is exposed to the light from the xenon-arc lamp under controlled conditions of temperature and humidity.[5]
- The exposure continues for a specified duration or until a certain degree of fading is observed in a set of blue wool references exposed simultaneously.[5]
- Evaluation: The change in color of the exposed portion of the specimen is compared to the unexposed (masked) portion. This color change is assessed using the AATCC Gray Scale for Color Change or by instrumental color measurement. The light fastness is rated on a scale of 1 to 8, with 8 indicating the highest fastness.

Wash Fastness (AATCC Test Method 61 / ISO 105-C06)

This test assesses a textile's resistance to color loss and staining of other fabrics during laundering.

- Apparatus: A Launder-Ometer or a similar device with stainless steel containers that rotates in a thermostatically controlled water bath.[6][7]
- Procedure:
 - A dyed fabric specimen is prepared and attached to a multi-fiber test fabric containing strips of different common fibers (e.g., cotton, polyester, wool).[7]
 - The composite specimen is placed in a stainless steel container with a specified detergent solution and stainless steel balls to simulate abrasive action.[6]
 - The container is sealed and placed in the Launder-Ometer, which agitates it at a controlled temperature for a specific duration (e.g., 45 minutes at 49°C).[8]
 - After the cycle, the specimen is rinsed and dried.[6]
- Evaluation:
 - Color Change: The fading of the dyed specimen is evaluated by comparing it to an unwashed sample using the Gray Scale for Color Change.

- Staining: The degree of color transfer to each fiber strip on the multi-fiber test fabric is assessed using the Gray Scale for Staining.[\[9\]](#) Ratings are on a scale of 1 to 5.

Crocking (Rubbing) Fastness (AATCC Test Method 8 / ISO 105-X12)

This test measures the amount of color transferred from a fabric's surface to another surface by rubbing.

- Apparatus: A crockmeter, which includes a rubbing finger of a specified diameter and weight.[\[10\]](#)[\[11\]](#)
- Procedure:
 - A specimen of the dyed fabric is mounted on the base of the crockmeter.[\[12\]](#)
 - A standard white cotton test cloth is mounted onto the rubbing finger.[\[12\]](#)
 - The finger is then passed back and forth over the dyed specimen 10 times with a constant downward force.[\[12\]](#)
 - The procedure is performed with both a dry and a wet test cloth.[\[13\]](#)
- Evaluation: The amount of color transferred to the white test cloth is assessed by comparing it to the AATCC Chromatic Transference Scale or the Gray Scale for Staining.[\[14\]](#) The fastness is rated on a scale of 1 to 5.

Sublimation Fastness (AATCC Test Method 117 / ISO 105-P01)

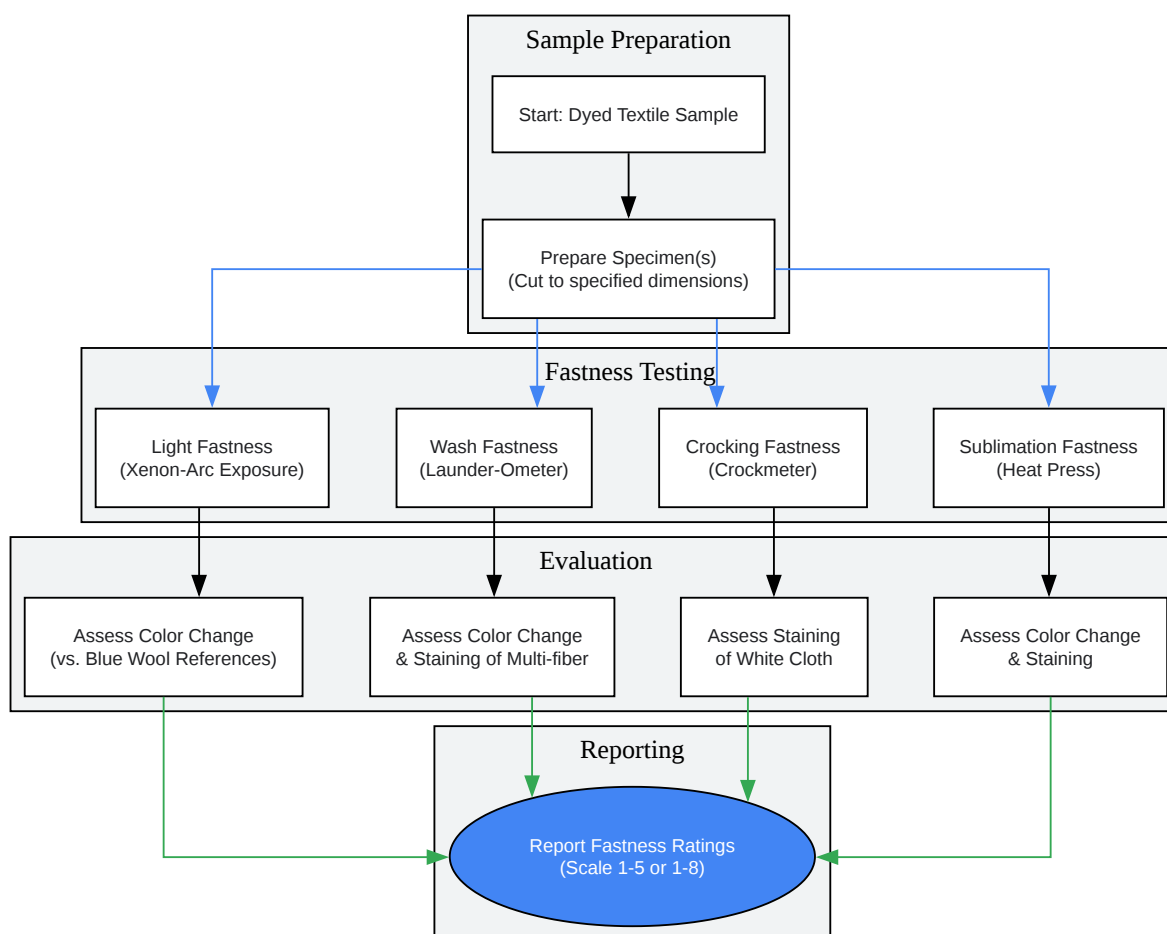
This test is particularly relevant for disperse dyes and evaluates the resistance of the color to sublimation (vaporizing) when subjected to heat.

- Apparatus: A heat press or a suitable heating device capable of maintaining a specific temperature.[\[15\]](#)
- Procedure:

- A specimen of the dyed textile is placed between two undyed white fabrics.[15]
- The composite specimen is placed in the heating device at a specified temperature (e.g., 180°C or 210°C) for a set time (e.g., 30 seconds).[16][17]
- Evaluation: The change in color of the original specimen and the staining on the adjacent white fabrics are assessed using the respective Gray Scales. The fastness is rated on a scale of 1 to 5.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for conducting fastness tests on dyed textiles.



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Caption: General workflow for textile fastness testing.

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